Application Notes & Protocols: Formulation of Water and Oil Repellent Textile Finishes

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Compound of Interest

Compound Name:	*3,3,4,4,5,5,6,6,7,7,8,8,8-Tridecafluorooctyl acrylate*
CAS No.:	*17527-29-6*
Cat. No.:	*B105892*

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Prepared by: Gemini, Senior Application Scientist

Introduction: The Imperative for Repellency in Modern Textiles

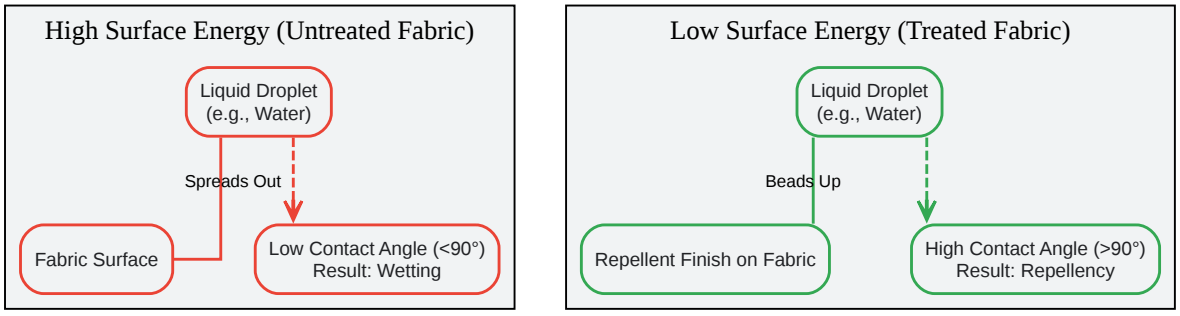
The ability to repel water and oil is a critical functional property for a vast range of textile products, from high-performance outdoor apparel and protective workwear to home furnishings and medical textiles.[1][2] These finishes provide an invisible shield that protects fabrics from stains and spills, enhancing their durability, longevity, and appearance while maintaining comfort and breathability.[1] The core principle of this technology is the modification of the fabric's surface energy. By applying a chemical finish, the inherently hydrophilic nature of fibers like cotton is transformed into a hydrophobic and oleophobic surface.[3] This guide provides a comprehensive overview of the fundamental principles, key chemical formulations, application methodologies, and standardized evaluation protocols for creating effective and durable water and oil repellent textile finishes.

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Fundamental Principles of Repellency: A Molecular Perspective

The efficacy of any repellent finish is governed by the interplay between the surface tension of the liquid and the critical surface energy of the fabric.[3][4] A liquid will wet a solid surface if its surface tension is lower than the solid's critical surface energy.[3] Therefore, the primary goal of a repellent finish is to create a new surface on the textile fibers with a critical surface energy that is significantly lower than the surface tension of water (approx. 72 mN/m) and oils (20-30 mN/m).[3]

This is achieved by applying chemical agents that, after curing, orient their molecules with their lowest-energy, non-polar groups facing outwards. This creates a microscopic "sheath" around each fiber.[4] The effectiveness of this repellent barrier is quantified by the contact angle (θ) of a liquid droplet on the fabric surface. A higher contact angle indicates greater repellency, with angles greater than 90° signifying a non-wetting surface.[4][5] Superhydrophobic surfaces can exhibit contact angles exceeding 150°.[6][7]



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Caption: Mechanism of repellency based on surface energy and contact angle.

Key Chemical Classes of Repellent Finishes

The choice of chemical agent is the most critical factor in the formulation, determining the level of repellency, durability, cost, and environmental profile of the finish.

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Fluorocarbon (FC) Polymers

Fluorocarbon polymers are unique in their ability to impart both high levels of water and oil repellency.[3][5] This dual functionality is due to the extremely low surface energy of perfluorinated alkyl chains.[4] When applied and cured, these side chains orient themselves to form a dense, stable fluorinated surface.

- C8 Chemistry: Traditionally based on long-chain (C8) perfluoroalkyl groups, these finishes offer the highest performance. However, they are associated with environmental and health concerns due to their potential to break down into persistent organic pollutants like PFOA (Perfluorooctanoic acid).[8]

- C6 Chemistry: As a more environmentally acceptable alternative, the industry has largely shifted to short-chain (C6) fluorocarbons.[8][9] These compounds are not able to degrade into PFOA and offer a better environmental profile while providing comparable water and oil repellency.[8]

- Fluorine-Free: Driven by regulatory pressure and consumer demand, significant research is focused on fluorine-free alternatives. While excellent for water repellency, achieving durable oil repellency without fluorine remains a major challenge.[1][10]

Silicone-Based Finishes

Silicone polymers, particularly polydimethylsiloxanes (PDMS), are highly effective and widely used for durable water repellency.[11][12] They form a cross-linked film on the fiber surface, with the hydrophobic methyl groups oriented outwards.[13]

- Advantages: Provide excellent water repellency, impart a soft hand-feel to the fabric, and maintain breathability.[14][15]

- Limitations: Silicones do not provide oil repellency.[13][16] Their durability to laundering can sometimes be lower than that of fluorocarbon finishes unless formulated with robust crosslinking systems.[14]

Dendrimer-Based / Hyperbranched Polymer Finishes

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This newer class of fluorine-free technology is inspired by biomimicry, such as the structure of a lotus leaf.[17][18] Dendrimers are highly branched, star-shaped macromolecules that create a highly ordered, three-dimensional structure on the fabric surface.[2] This topography enhances the repellent effect, allowing for high performance with less chemical add-on.[17] These are often used in "Bionic Finish" technologies and are known for being fluorine-free and having good wash resistance.[18]

Other Emerging Technologies

- Sol-Gel Process: This technique involves creating a network of inorganic nanoparticles (e.g., silica or titania) on the fabric surface.[6][19] The process starts with a solution of precursors (like TEOS) that undergo hydrolysis and condensation to form a gel-like network on the fibers, which can then be functionalized to be hydrophobic.[20] This method can produce superhydrophobic surfaces without fluorinated compounds.[6][7]

- Nanoparticle Coatings: Incorporating nanoparticles into the finish can create a micro- to nano-scale surface roughness that enhances hydrophobicity, mimicking the lotus effect.[16][21]

- Wax and Paraffin Emulsions: These are among the earliest and most cost-effective water repellents. They work by forming a hydrophobic layer on the fabric but generally have low durability to washing and dry cleaning and do not offer oil repellency.[3][5]

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Chemistry	Water Repellency	Oil Repellency	Durability	Hand Feel	Environmental Profile
C8 Fluorocarbon	Excellent	Excellent	Excellent	Varies	Poor (Persistent Pollutants)
C6 Fluorocarbon	Excellent	Very Good	Very Good	Varies	Moderate (PFOA-Free)[8]
Silicone	Excellent	None[16]	Good-Very Good	Very Soft[14]	Good
Dendrimer	Very Good-Excellent	None-Low	Very Good	Good	Excellent (Fluorine-Free)[18]
Wax/Paraffin	Good	None	Poor	Can be waxy	Good
Sol-Gel	Excellent-Super	None-Low	Good	Can be stiff	Good (Fluorine-Free)[20]

Table 1: Comparative analysis of common water and oil repellent chemistries.

Application Protocol: Pad-Dry-Cure Method

The pad-dry-cure process is the most common and efficient method for applying repellent finishes in the textile industry.[3][16] It ensures uniform application and proper fixation of the chemical finish to the fabric.

Caption: Standard workflow for the Pad-Dry-Cure application process.

Materials and Equipment

- Fabric: Pre-treated (scoured, bleached, and neutralized) textile. It is critical that the fabric is free of any surfactants, wetting agents, or alkaline residues, as these will interfere with the performance of the repellent finish.[4]

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- Repellent Agent: Selected chemical concentrate (e.g., C6 Fluorocarbon emulsion, Silicone emulsion).
- Crosslinker/Extender (Optional): Isocyanate or blocked-isocyanate based products can be used to improve the durability and wash-fastness of the finish.
- Wetting Agent (Non-rewetting): A specialized wetting agent that facilitates even application but does not remain on the fabric after curing.
- Acetic Acid: To adjust the pH of the padding bath (typically to 4.5-5.5).
- Equipment: Padding mangle, stenter frame (for drying and curing).

Typical Formulation Recipe

Component	Concentration (g/L)	Purpose
C6 Fluorocarbon Emulsion	40 - 80 g/L	Primary repellent agent
Isocyanate Crosslinker	5 - 15 g/L	Enhances durability
Non-rewetting Agent	1 - 2 g/L	Ensures even uptake
Acetic Acid (60%)	0.5 - 1.0 g/L	pH control
Water	To make 1 Liter	Vehicle

Table 2: Example formulation for a durable water and oil repellent finish. Note: Concentrations must be optimized based on fabric type, desired performance, and manufacturer's recommendations.

Step-by-Step Protocol

- Bath Preparation: Fill the padding trough with the required volume of water. Add the components in the specified order (typically acid, wetting agent, repellent agent, crosslinker) while stirring gently to ensure a homogenous mixture. Check and adjust the pH to the target range (e.g., 4.5-5.5).
- Padding: Thread the clean, dry fabric through the padding mangle. Immerse the fabric completely in the finishing bath, then pass it through the squeeze rollers. The pressure of the

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rollers should be set to achieve a specific "wet pick-up" percentage (typically 60-80%), which ensures the correct amount of finish is applied to the fabric.

- Drying: Immediately transfer the padded fabric to a stenter frame. Dry the fabric at a temperature of 100-120°C. This step removes the water and begins the orientation of the repellent molecules on the fiber surface.
- Curing: After drying, increase the temperature of the stenter to the curing range, typically 150-170°C for fluorocarbon and silicone finishes, for 1-3 minutes.[22] This critical step provides the energy needed for the polymer to form a durable, cross-linked film and for the repellent side chains to align properly for maximum effect.
- Cooling & Conditioning: The fabric is cooled to room temperature after exiting the stenter. It should be conditioned for at least 24 hours in a standard atmosphere before performance testing.

Performance Evaluation and Quality Control

Rigorous testing is essential to validate the effectiveness and durability of the finish. The American Association of Textile Chemists and Colorists (AATCC) and the International Organization for Standardization (ISO) provide the global standards for these evaluations.[23]

Water Repellency: Spray Test (AATCC 22 / ISO 4920)

This test measures the resistance of a fabric to surface wetting by water.[24][25] It is a quick and widely used method for quality control.

- Protocol:
  - A test specimen (180x180 mm) is mounted tautly on an embroidery hoop.
  - The hoop is placed on the test apparatus at a 45° angle.[23]
  - 250 mL of distilled water is poured through a spray nozzle, which is positioned 150 mm above the center of the specimen. The spray should last 25-30 seconds.[23]
  - After spraying, the hoop is removed, and the fabric surface is tapped sharply against a solid object to dislodge loose water droplets.

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- The wetting pattern on the fabric surface is then compared to a standard rating chart to assign a score.[26]

Rating	Description (AATCC 22 / ISO 4920)
100 / 5	No sticking or wetting of the upper surface.
90 / 4	Slight random sticking or wetting of the upper surface.
80 / 3	Wetting of the upper surface at spray points.
70 / 2	Partial wetting of the whole of the upper surface.
50 / 1	Complete wetting of the whole of the upper surface.
0 / 0	Complete wetting of the whole of the upper and lower surfaces.

Table 3: Standard rating scales for the Water Repellency Spray Test.[25][26]

Oil Repellency: Hydrocarbon Resistance Test (AATCC 118 / ISO 14419)

This test determines the ability of a fabric to resist wetting by a series of liquid hydrocarbons with varying surface tensions.[23][27] It is the definitive test for oleophobicity.

- Protocol:
  - Place the fabric specimen on a flat, horizontal surface.
  - Beginning with the lowest numbered test liquid (Kaydol, Grade 1), carefully place a small drop on the fabric surface from a height of about 6 mm.[27]
  - Observe the drop for 30 seconds at a 45° angle.[27]
  - If no wetting or penetration occurs, place a drop of the next higher-numbered test liquid in an adjacent spot and repeat the observation.

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- The oil repellency grade is the highest-numbered test liquid that does not wet the fabric surface within 30 seconds.[27]

Grade	Test Liquid	Surface Tension (mN/m)
8	n-Heptane	20.0
7	n-Octane	21.8
6	n-Decane	23.5
5	n-Dodecane	25.0
4	n-Tetradecane	26.7
3	n-Hexadecane	27.3
2	65/35 Hexadecane/Nujol	29.6
1	Kaydol (Mineral Oil)	31.5

Table 4: AATCC 118 Standard Test Liquids and Oil Repellency Grades.

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